

Application Notes and Protocols for the Synthesis of Calcium Glycolate from Glyoxal

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Compound of Interest

Compound Name: Calcium glycolate

Cat. No.: B213134

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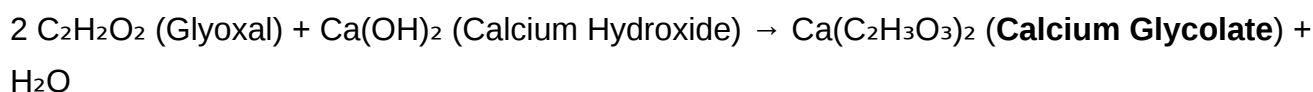
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **calcium glycolate** from glyoxal. The described method is based on an intramolecular Cannizzaro (disproportionation) reaction of glyoxal in the presence of calcium hydroxide, which acts as both a catalyst and a reactant.[1][2] This process is noted for its high selectivity and simple operation under normal temperature and pressure.[2]

Reaction Principle

The synthesis of **calcium glycolate** from glyoxal is achieved through an intramolecular disproportionation reaction. In this reaction, one aldehyde group of the glyoxal molecule is oxidized to a carboxylic acid, while the other is reduced to a primary alcohol. In the presence of a base like calcium hydroxide, the resulting glycolic acid is neutralized to form the calcium salt, **calcium glycolate**. [3][4] This reaction is a type of Cannizzaro reaction, which is characteristic of aldehydes that lack a hydrogen atom on the alpha-carbon. [5][6]

The overall reaction can be summarized as follows:



Experimental Protocol

This protocol details the necessary reagents, equipment, and steps for the synthesis of **calcium glycolate**.

Materials and Equipment

- Reagents:
 - 40% aqueous solution of glyoxal (CHOCHO)
 - Calcium hydroxide (Ca(OH)₂)
 - Deionized water
- Equipment:
 - Three-neck reaction flask (e.g., 1000 mL)
 - Mechanical stirrer
 - Dropping funnel
 - Water bath for temperature control
 - Filtration apparatus (e.g., Buchner funnel and flask)
 - Drying oven

Procedure

- Preparation of Calcium Hydroxide Slurry:
 - In a 1000 mL three-neck reaction flask equipped with a mechanical stirrer, add 40 g of calcium hydroxide to 500 mL of deionized water to create a calcium hydroxide slurry with a mass percent concentration of approximately 7.4%.^[2]
 - Alternatively, a slurry with a mass concentration of around 20% can also be used.^[1]
- Reaction Setup:

- Place the reaction flask in a water bath to maintain temperature control.
- Begin stirring the calcium hydroxide slurry.
- Addition of Glyoxal:
 - Slowly add 145 g of a 40% aqueous glyoxal solution to the stirred calcium hydroxide slurry using a dropping funnel.[2]
 - Control the addition rate to maintain the reaction temperature between 20-25 °C.[2] A broader temperature range of 10-30°C is also reported to be effective.[1]
- Reaction:
 - After the complete addition of the glyoxal solution, continue to stir the mixture while maintaining the temperature at 20-25 °C for 1 hour to ensure the reaction goes to completion.[2] This will result in the formation of a suspended **calcium glycolate** precipitate.[2]
- Isolation and Purification of **Calcium Glycolate**:
 - Filter the resulting suspension to isolate the **calcium glycolate** precipitate.
 - Wash the precipitate with deionized water to remove any unreacted starting materials or soluble impurities.
 - Dry the purified **calcium glycolate** in an oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.

Data Presentation

The following table summarizes the quantitative data for the synthesis of **calcium glycolate** from glyoxal based on the provided protocol.

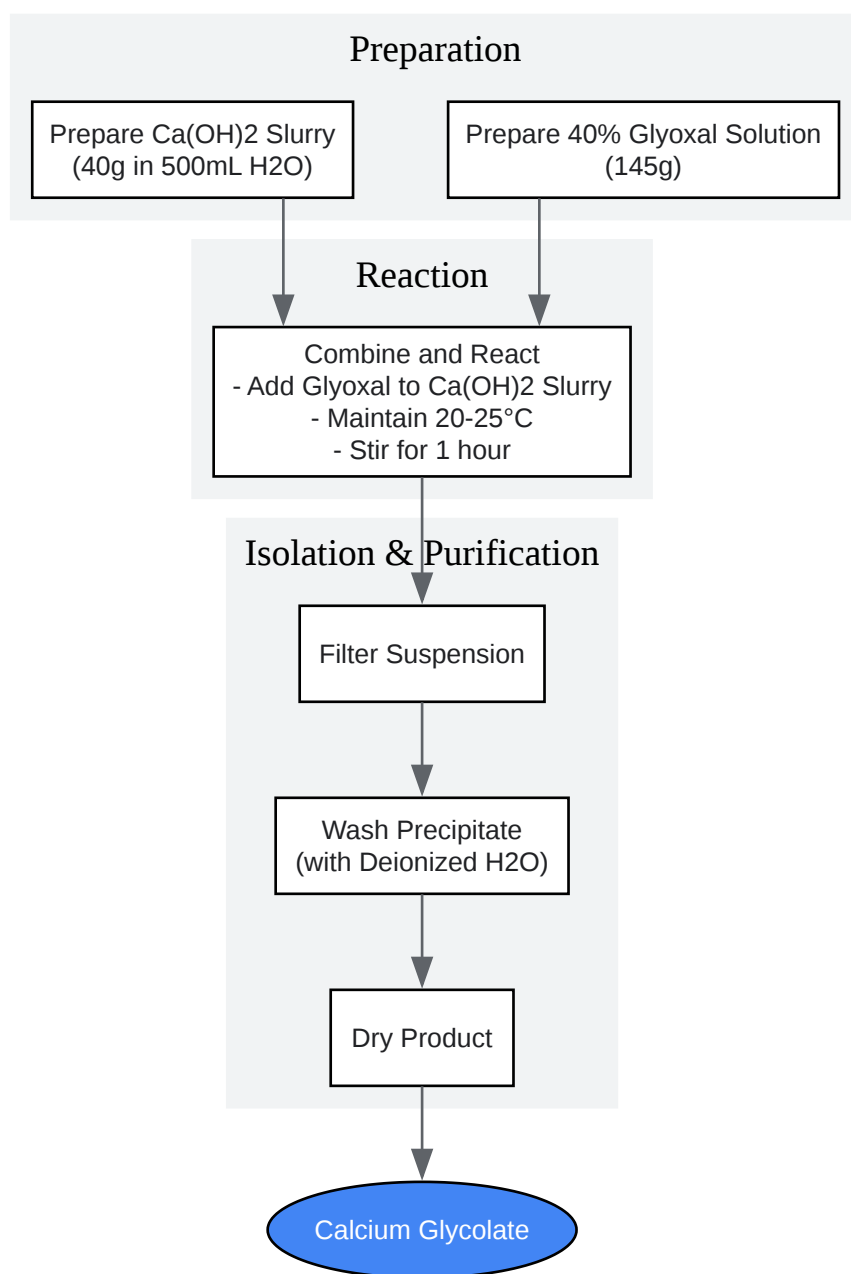
Parameter	Value	Reference
Reactants		
Glyoxal Solution	145 g of 40% aqueous solution	[2]
Calcium Hydroxide	40 g	[2]
Water	500 mL	[2]
Reaction Conditions		
Temperature	20-25 °C (controlled via water bath)	[2]
Reaction Time	1 hour	[2]
Product		
Product Form	Suspended precipitate	[2]
Subsequent Processing	Filtration, Washing, Drying	
Reported Yield	>92% (for the subsequent glycolic acid)	[2]
Reported Purity	>98% (for the subsequent glycolic acid)	[2]

Note: The yield and purity data are for the glycolic acid produced after acidification of the **calcium glycolate**. The yield of the isolated **calcium glycolate** is expected to be high due to the high selectivity of the reaction.[2]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **calcium glycolate** from glyoxal.

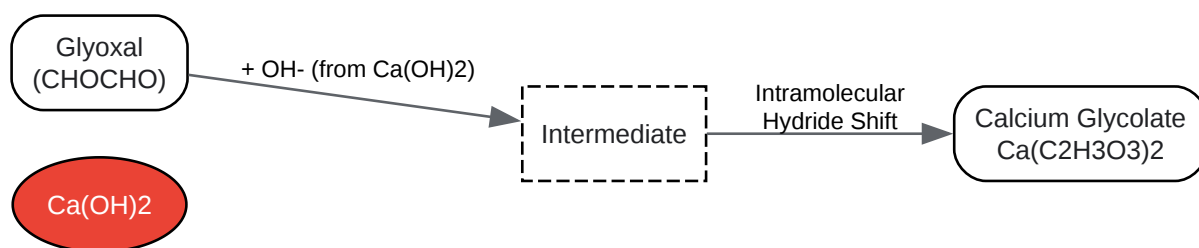


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Caption: Workflow for **Calcium Glycolate** Synthesis.

Reaction Pathway

The following diagram illustrates the intramolecular Cannizzaro reaction of glyoxal to form glycolate.



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Caption: Cannizzaro Reaction of Glyoxal.

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